

Proper Disposal of EW-7195: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: EW-7195

Cat. No.: B10830266

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EW-7195 is a potent and selective inhibitor of the TGF- β type I receptor kinase (ALK5), utilized in research to study its effects on cellular signaling pathways, particularly in the context of cancer research.^{[1][2][3][4]} Due to its chemical nature and potential biological activity, proper handling and disposal are crucial to ensure the safety of laboratory personnel and to prevent environmental contamination. This guide provides a comprehensive overview of the recommended procedures for the safe disposal of **EW-7195**.

Key Properties and Hazards of EW-7195

A summary of the essential chemical and safety information for **EW-7195** is provided in the table below. This information is critical for understanding the risks associated with its handling and for implementing appropriate safety measures.

Property	Value
CAS Number	1352609-28-9[1][5]
Molecular Formula	C ₂₃ H ₁₈ N ₈ [1][5]
Molecular Weight	406.44 g/mol [1][5]
Appearance	Crystalline solid
Solubility	Soluble in DMSO[1]
Hazard Statements	Harmful if swallowed.[5] Very toxic to aquatic life with long lasting effects.[5]
Precautionary Statements	Wash skin thoroughly after handling. Do not eat, drink or smoke when using this product. Avoid release to the environment. Collect spillage.[5]

Step-by-Step Disposal Procedures for EW-7195

The following procedures are based on general principles of laboratory chemical waste management and the specific hazard information available for **EW-7195**. Adherence to your institution's specific Environmental Health and Safety (EHS) guidelines is mandatory.

1. Personal Protective Equipment (PPE):

- Before handling **EW-7195** for disposal, ensure you are wearing appropriate PPE, including:
 - Safety goggles
 - Chemical-resistant gloves (e.g., nitrile)
 - A lab coat

2. Waste Segregation:

- Solid Waste:

- Collect any solid **EW-7195**, such as unused powder or contaminated consumables (e.g., weighing paper, pipette tips), in a dedicated, sealable, and clearly labeled hazardous waste container.
- Do not mix with other types of waste unless specifically permitted by your institution's EHS office.
- Liquid Waste:
 - Collect solutions containing **EW-7195** in a separate, leak-proof, and clearly labeled hazardous waste container.
 - The container must be compatible with the solvent used (e.g., a high-density polyethylene container for DMSO solutions).
 - Never dispose of liquid waste containing **EW-7195** down the drain.^[5]

3. Waste Container Labeling:

- All waste containers must be clearly labeled with the following information:
 - The words "Hazardous Waste"
 - The full chemical name: "**EW-7195**"
 - The concentration of **EW-7195** and the solvent used (for liquid waste)
 - The primary hazard(s): "Toxic," "Aquatic Hazard"
 - The date the waste was first added to the container.
 - Your name, laboratory, and contact information.

4. Storage of Waste:

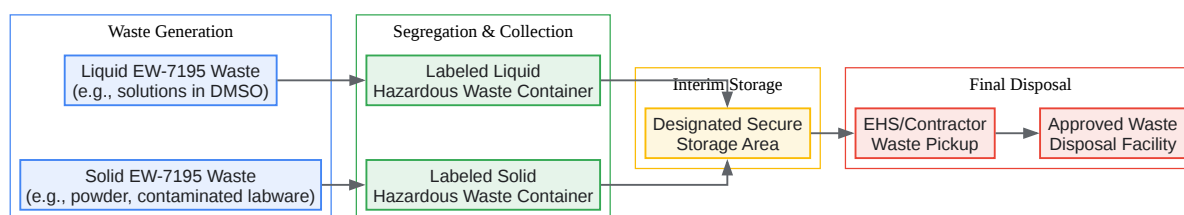
- Store the sealed hazardous waste containers in a designated, secure area within the laboratory, away from incompatible materials.
- Ensure the storage area is well-ventilated.

5. Final Disposal:

- Arrange for the collection of the hazardous waste by your institution's EHS department or a licensed hazardous waste disposal contractor.
- Follow all institutional procedures for waste pickup requests.
- The waste will be transported to an approved waste disposal plant for proper treatment and disposal in accordance with local, state, and federal regulations.[5]

Experimental Workflow for Disposal

The following diagram illustrates the logical flow of the disposal process for **EW-7195** waste generated in a laboratory setting.



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EW-7195 Waste Disposal Workflow

By adhering to these procedures, researchers can ensure the safe and environmentally responsible disposal of **EW-7195**, fostering a culture of safety and compliance within the laboratory.

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